

2,4-bis(2-phenylpropan-2-yl)phenol molecular structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-bis(2-phenylpropan-2-yl)phenol

Cat. No.: B025650

[Get Quote](#)

An In-depth Technical Guide to 2,4-bis(2-phenylpropan-2-yl)phenol

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and key applications of **2,4-bis(2-phenylpropan-2-yl)phenol**, a sterically hindered phenolic compound of significant interest to researchers, scientists, and professionals in drug development and materials science.

Molecular Structure and Identification

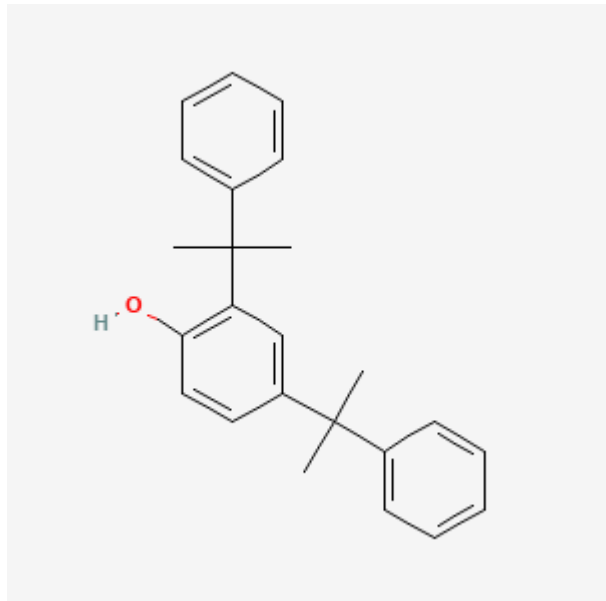
2,4-bis(2-phenylpropan-2-yl)phenol, also known by its common name 2,4-dicumylphenol, is an organic compound characterized by a phenol core substituted with two bulky 2-phenylpropan-2-yl (or cumyl) groups at the ortho and para positions of the phenolic ring.^[1] This substitution pattern imparts unique steric and electronic properties to the molecule.

IUPAC Name: **2,4-bis(2-phenylpropan-2-yl)phenol**^{[2][3][4]}

Synonyms:

- 2,4-Dicumylphenol^{[2][4]}
- 2,4-Bis(α,α -dimethylbenzyl)phenol^{[2][4]}
- 2,4-Bis(1-methyl-1-phenylethyl)phenol^{[2][3]}

Chemical Structure:



Physicochemical and Computed Data

A summary of the key quantitative data for **2,4-bis(2-phenylpropan-2-yl)phenol** is presented below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₂₆ O	[2][3][4]
Molecular Weight	330.46 g/mol	[3]
CAS Number	2772-45-4	[1][2][3]
InChI Key	FMUYQRFTLHAARI-UHFFFAOYSA-N	[1][2][5]
logP (Octanol/Water)	6.044	[6]
Melting Point (Tfus)	Data not consistently available in searches	
Boiling Point (Tboil)	Data not consistently available in searches	

Experimental Protocols

Synthesis of 2,4-bis(2-phenylpropan-2-yl)phenol via Friedel-Crafts Alkylation

The primary method for synthesizing **2,4-bis(2-phenylpropan-2-yl)phenol** is through the acid-catalyzed Friedel-Crafts alkylation of phenol with α -methylstyrene.^[7] The reaction proceeds via the formation of a stable tertiary carbocation from α -methylstyrene, which then acts as an electrophile, attacking the electron-rich phenol ring.

Materials:

- Phenol (PhOH)
- α -Methylstyrene (AMS)
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Diethyl ether (for extraction)
- Distilled water

Procedure:

- To a reaction flask, add phenol (1.0 eq) and p-toluenesulfonic acid (0.001 eq).^[8]
- Heat the mixture to a temperature range of 80°C to 90°C.^[8]
- Slowly add α -methylstyrene (1.2 eq) to the mixture over a period of 300 minutes while maintaining the temperature.^[8]
- After the addition of α -methylstyrene is complete, continue to stir the reaction mixture at the same temperature for an additional 60 minutes to ensure the reaction goes to completion.^[8]

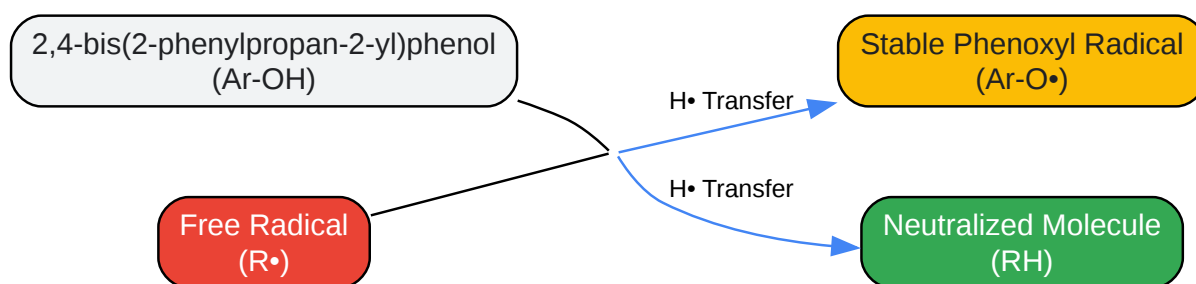
- For neutralization, prepare a solution of sodium bicarbonate (0.001 eq) in distilled water and add it to the reaction mixture at 90-100°C, stirring for 60 minutes.[8]
- To remove water, perform vacuum distillation at 120°C for 120 minutes.[8]
- The resulting crude product can be further purified. One method involves extraction with diethyl ether, drying the organic phase with anhydrous magnesium sulfate, and removing the solvent under reduced pressure.[9] For higher purity, a two-step recrystallization process can be employed.[10]

Signaling Pathways and Mechanisms of Action

The prominent application of **2,4-bis(2-phenylpropan-2-yl)phenol** as an antioxidant is attributed to its ability to act as a radical scavenger.[1] The primary mechanism is through Hydrogen Atom Transfer (HAT).[1][7]

Hydrogen Atom Transfer (HAT) Mechanism

In the HAT mechanism, the phenolic hydroxyl group donates its hydrogen atom to a reactive free radical ($R\bullet$), thereby neutralizing the radical and preventing it from causing oxidative damage to other molecules.[1][7] This process results in the formation of a stable phenoxyl radical. The steric hindrance provided by the bulky 2-phenylpropan-2-yl groups at the ortho and para positions helps to stabilize this newly formed radical, preventing it from participating in further undesirable reactions.[1]

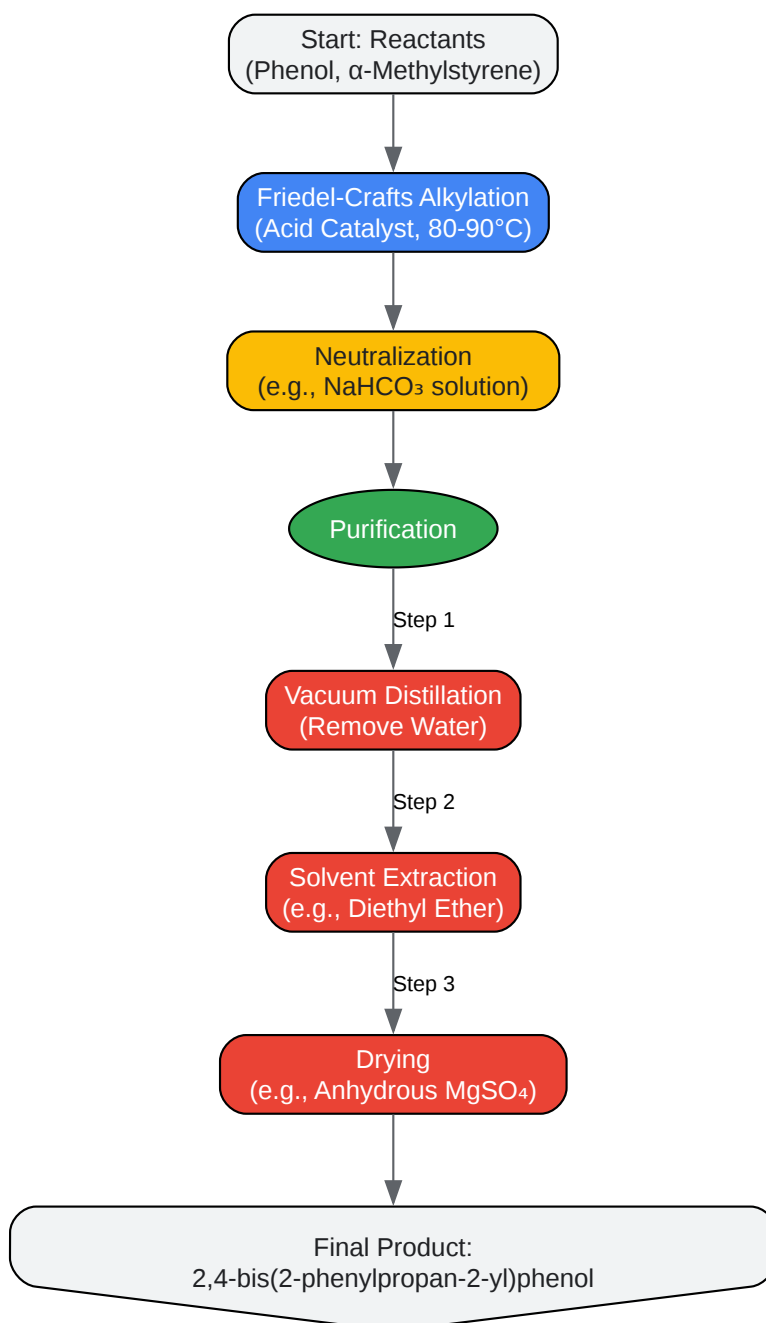


[Click to download full resolution via product page](#)

Caption: Hydrogen Atom Transfer (HAT) mechanism of **2,4-bis(2-phenylpropan-2-yl)phenol**.

Experimental Workflow: Synthesis and Purification

The general workflow for the laboratory synthesis and subsequent purification of **2,4-bis(2-phenylpropan-2-yl)phenol** is outlined below.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of the target compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 2,4-Dimethylphenol synthesis - chemicalbook [chemicalbook.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Mechanistic aspects of hydrogen abstraction for phenolic antioxidants. Electronic structure and topological electron density analysis - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 5. CN1884245A - Process for preparing 2,4-dicumyl phenol - Google Patents [patents.google.com]
- 6. Alkylation of phenol with .alpha.-methylstyrene, propylene, butenes, isoamylene, 1-octene, and diisobutylene: heterogeneous vs. homogeneous catalysts | Semantic Scholar [semanticscholar.org]
- 7. 2,4-bis(2-phenylpropan-2-yl)phenol | 2772-45-4 | Benchchem [benchchem.com]
- 8. KR101877491B1 - AN Î±-METHYL STYRENATED PHENOL MIXTURE, A NON-REACTIVE DILUENT COMPRINSING THE SAME, AND A METHOD FOR MANUFACTURING THE SAME - Google Patents [patents.google.com]
- 9. Solvent-Free Preparation of Novel 2-[Phenyl (Pyridine-2-Ylamino) Methyl] Phenols as Pseudo-Betti Processor for Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2,4-bis(2-phenylpropan-2-yl)phenol molecular structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025650#2-4-bis-2-phenylpropan-2-yl-phenol-molecular-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com